Permabond 910: Application Notes on Cure Time Under Various Laboratory Conditions

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Permabond 910*
CAS No.:	*104521-52-0*
Cat. No.:	*B1167610*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols regarding the cure time of **Permabond 910**, a methyl cyanoacrylate adhesive. The information is intended to guide researchers, scientists, and drug development professionals in optimizing the use of this adhesive for various laboratory applications.

Introduction to **Permabond 910**

Permabond 910 is a single-part, low-viscosity, fast-curing adhesive that polymerizes at room temperature.[1][2] It is primarily composed of methyl cyanoacrylate and is specifically designed for bonding metal surfaces, although it also forms strong bonds with a wide variety of other materials, including most plastics and rubbers.[1][2][3] The curing process is initiated by the presence of moisture on the substrate surfaces.[3][4]

Factors Influencing Cure Time

The cure time of **Permabond 910** is not a single value but is influenced by several factors. Understanding these variables is critical for achieving consistent and reliable bonding in a

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laboratory setting. The primary factors include:

- Substrate Type: The chemical nature of the bonding surfaces significantly affects cure speed.
- Temperature: Ambient temperature and the temperature of the substrates play a crucial role in the polymerization rate.
- Humidity: As moisture initiates the curing process, the level of relative humidity (RH) in the environment is a key factor.
- Bond Gap: The distance between the two surfaces being bonded can impact the time required for a full cure.
- Use of Accelerators: The application of an accelerator can dramatically reduce the cure time.

Cure Time Data

The following tables summarize the available quantitative data on the cure time of **Permabond 910** under different conditions.

Fixture Time on Various Substrates at Ambient Conditions

Fixture time is defined as the time required for the adhesive to develop sufficient strength to allow the bonded assembly to be handled without compromising the integrity of the bond. The following data is based on ambient room temperature (approximately 20-25°C) and unspecified but typical laboratory humidity levels.

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Substrate	Fixture Time (seconds)
Steel	10 - 15[1][5]
Aluminum	10 - 15
Brass	10 - 15
Stainless Steel	10 - 15
Buna N Rubber	10 - 15[1][5]
Phenolic	10 - 15[1][5]
ABS	10 - 15
PVC	10 - 15
Polycarbonate	10 - 15

A full cure, where the adhesive reaches its maximum bond strength, is typically achieved within 24 hours at room temperature.[5]

Effect of Temperature and Humidity on Cure Time

While specific quantitative data for **Permabond 910** across a range of temperatures and humidity is not readily available in public literature, the general behavior of methyl cyanoacrylate adhesives provides a strong indication of the expected trends.

Condition	Effect on Cure Time
Higher Temperature	Generally accelerates the cure rate.
Lower Temperature	Generally slows down the cure rate.
Higher Relative Humidity	Significantly accelerates the cure rate.
Lower Relative Humidity	Significantly slows down the cure rate.

It is recommended to conduct preliminary tests under specific laboratory conditions to determine the precise cure times for critical applications.

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Effect of Activators on Cure Time

The use of an accelerator, such as Permabond QFS 16, can significantly reduce the cure time of **Permabond 910**, especially on acidic surfaces or in large bond gaps.[1][2][6]

Condition	Fixture Time on Steel (seconds)
Without Activator	10 - 15
With Permabond QFS 16	< 5

Experimental Protocols

The following are detailed methodologies for key experiments related to determining the cure time of **Permabond 910**.

Protocol for Determining Fixture Time

Objective: To determine the time required for **Permabond 910** to achieve handling strength on a specific substrate.

Materials:

- **Permabond 910** adhesive
- Substrate materials (e.g., steel, aluminum, plastic coupons)
- Solvent for cleaning (e.g., isopropanol, acetone)
- Lint-free wipes
- Timer or stopwatch
- Apparatus for applying a small, consistent load

Procedure:

- Surface Preparation: Thoroughly clean the substrate surfaces with a suitable solvent to remove any oil, grease, or other contaminants. Allow the solvent to fully evaporate.

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- Adhesive Application: Apply a single drop of **Permabond 910** to one of the substrate surfaces.
- Assembly: Immediately bring the two substrates together, ensuring proper alignment. Apply firm, consistent pressure to spread the adhesive into a thin, uniform layer.
- Timing: Start the timer as soon as the substrates are joined.
- Testing for Fixture: At regular, short intervals (e.g., every 2-3 seconds), gently attempt to move the substrates relative to each other. The point at which the bond is strong enough to resist this gentle force is the fixture time.
- Record Data: Record the fixture time for the specific substrate. Repeat the experiment at least three times to ensure reproducibility.

Protocol for Evaluating the Effect of Temperature on Cure Time

Objective: To quantify the effect of different ambient temperatures on the fixture time of **Permabond 910**.

Materials:

- Same materials as in Protocol 4.1.
- Temperature-controlled chamber or incubator.

Procedure:

- Conditioning: Place the **Permabond 910** adhesive and substrate materials in the temperature-controlled chamber set to the desired test temperature (e.g., 5°C, 15°C, 25°C, 35°C) for at least one hour to allow them to reach thermal equilibrium.
- Experimentation: While inside the temperature-controlled chamber, follow the procedure outlined in Protocol 4.1 to determine the fixture time.
- Data Collection: Record the fixture time for each temperature point.

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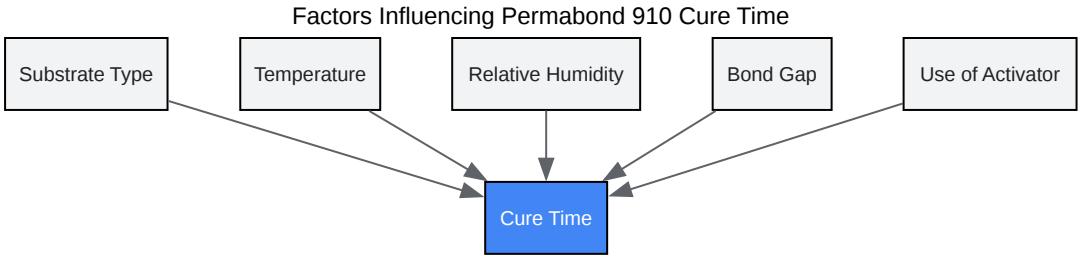
- Analysis: Plot a graph of fixture time versus temperature to visualize the relationship.

Visualizations

Factors Influencing **Permabond 910** Cure Time



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Caption: Key factors that influence the cure time of **Permabond 910** adhesive.

Experimental Workflow for Determining Fixture Time

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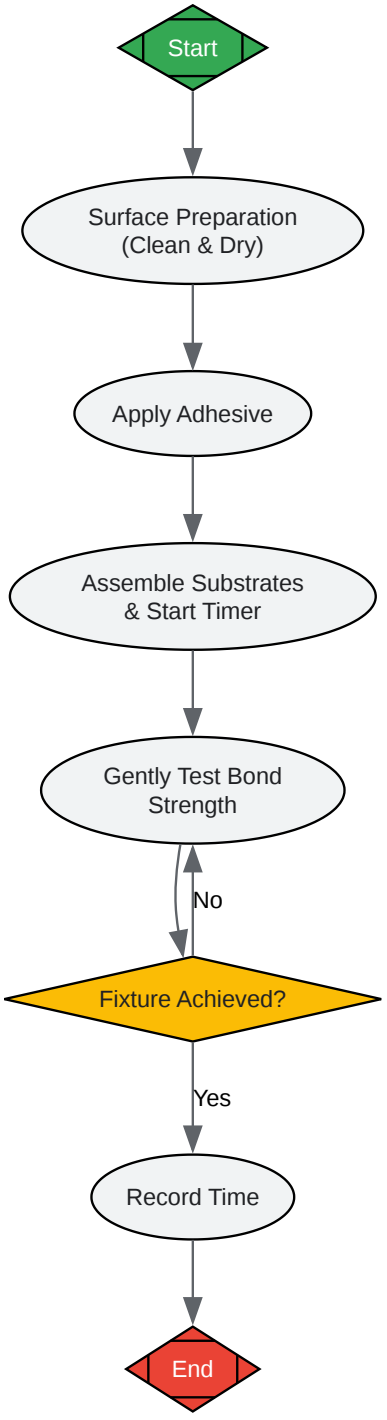
Experimental Workflow for Determining Fixture Time



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Caption: A flowchart outlining the experimental steps to determine fixture time.

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References

- 1. PermaBond 910 Bond, Adhesive: Instant Adhesives Methyl Cyanoacrylate 1-Part Liquid datasheet [gluespec.com]
- 2. permabond.com [permabond.com]
- 3. permabond.com [permabond.com]
- 4. permabondllc.com [permabondllc.com]
- 5. chemical-concepts.com [chemical-concepts.com]
- 6. robertmckeown.com [robertmckeown.com]
- To cite this document: BenchChem. [Permabond 910: Application Notes on Cure Time Under Various Laboratory Conditions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167610/docs#permabond-910-application-notes-on-cure-time-under-various-laboratory-conditions]

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